Synthesis of (6-Methoxy-isoquinolin-4-yl)-acetic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*(6-Methoxy-isoquinolin-4-yl)-acetic acid*
Cat. No.:	*B8286243*

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Target Audience: Researchers, Process Chemists, and Drug Development Professionals
Content Type: In-Depth Technical Whitepaper

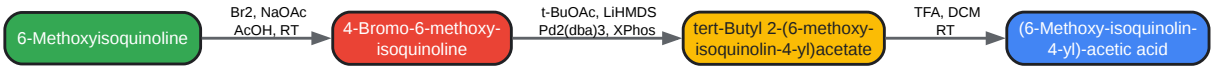
Executive Summary & Retrosynthetic Strategy

Isoquinoline-4-acetic acid derivatives, particularly those with electron-donating substituents like a 6-methoxy group, are highly valued scaffolds in medicinal chemistry. They serve as critical intermediates in the development of Hypoxia-Inducible Factor (HIF) prolyl hydroxylase inhibitors and Rho-associated protein kinase (ROCK) inhibitors.

Synthesizing **(6-Methoxy-isoquinolin-4-yl)-acetic acid** presents a unique regiochemical challenge. Traditional Pomeranz-Fritsch cyclizations struggle to install the C4-acetic acid moiety efficiently. As a Senior Application Scientist, I recommend a robust, three-step semi-synthetic approach starting from the commercially available 6-methoxyisoquinoline.

Our retrosynthetic strategy relies on a late-stage C–C bond formation via a Palladium-catalyzed α -arylation of an ester enolate, preceded by a highly regioselective electrophilic bromination, and followed by a mild acidic cleavage to reveal the target carboxylic acid.

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*Figure 1: Three-step synthetic workflow for **(6-Methoxy-isoquinolin-4-yl)-acetic acid**.*

Mechanistic Insights & Reaction Design

To ensure scalability and reproducibility, every step of this protocol is designed with strict causality in mind.

Regioselective C4-Bromination

Electrophilic aromatic substitution of isoquinolines is highly dependent on the reaction medium. Under strongly acidic conditions (e.g., fuming H_2SO_4) or in the presence of strong Lewis acids ($AlCl_3$), the nitrogen atom is completely protonated or complexed. This deactivates the hetero-ring, forcing electrophilic attack onto the benzenoid ring (yielding C5 or C8 isomers) .

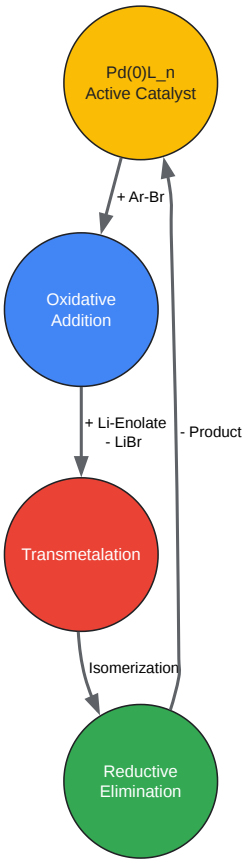
However, by conducting the bromination in mildly acidic conditions (glacial acetic acid buffered with sodium acetate), the free base remains in equilibrium. The C4 position is kinetically favored because the resulting arenium ion intermediate allows the positive charge to be delocalized over the C1 and C3 positions of the pyridine ring without disrupting the aromaticity of the fused benzene ring . The 6-methoxy group further activates the system, ensuring rapid and complete conversion to 4-bromo-6-methoxyisoquinoline.

Palladium-Catalyzed α -Arylation (Buchwald-Hartwig)

The core C–C bond formation utilizes the Buchwald-Hartwig α -arylation methodology . Coupling an unactivated aryl bromide with an ester enolate is notoriously difficult due to competing β -hydride elimination and the steric bulk of the resulting $C(sp^3)$–$C(sp^2)$ bond.

We utilize tert-butyl acetate and LiHMDS to generate a stable lithium enolate at -78 °C, preventing unwanted Claisen self-condensation. The catalytic engine is driven by $Pd_2(dba)_3$ and XPhos (a bulky dialkylbiaryl phosphine). XPhos is critical here: its electron-rich nature accelerates the oxidative addition of the aryl bromide, while its immense steric bulk forces the sterically congested reductive elimination step, expelling the product and regenerating the Pd(0) catalyst.

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Figure 2: Palladium-catalyzed α-arylation catalytic cycle for C-C bond formation.

Acid-Mediated Ester Cleavage

Standard saponification (NaOH/MeOH) of sterically hindered esters can be sluggish and require harsh heating, which risks decarboxylation of the resulting isoquinoline-4-acetic acid. By strategically employing a tert-butyl ester in Step 2, we enable a mild, anhydrous cleavage using Trifluoroacetic Acid (TFA) in Dichloromethane (DCM). TFA selectively cleaves the tert-butyl group via an E1-like mechanism (releasing isobutylene gas) at room temperature. Crucially, this avoids the use of strong Lewis acids like BBr_3, which would undesirably cleave the 6-methoxy ether.

Step-by-Step Experimental Protocols

Note: All protocols are designed as self-validating systems. In-process controls (IPCs) are mandatory to ensure progression.

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Protocol 1: Synthesis of 4-Bromo-6-methoxyisoquinoline

- Setup: In a 500 mL round-bottom flask equipped with a magnetic stirrer and dropping funnel, dissolve 6-methoxyisoquinoline (15.9 g, 100 mmol) in glacial acetic acid (150 mL).
- Buffering: Add anhydrous sodium acetate (12.3 g, 150 mmol). Causality: NaOAc acts as an HBr scavenger, preventing the complete protonation of the isoquinoline core which would stall the electrophilic aromatic substitution.
- Bromination: Cool the mixture to 15 °C. Add a solution of bromine (5.6 mL, 110 mmol) in acetic acid (30 mL) dropwise over 30 minutes.
- Validation (IPC): Stir at room temperature for 2 hours. Monitor by LC-MS. The reaction is deemed complete when the starting material peak is <1% to prevent over-bromination.
- Workup: Pour the mixture into crushed ice (500 g). Carefully neutralize with saturated aqueous Na_2CO_3 until pH 8 is reached. Extract with Ethyl Acetate (3 × 200 mL). Wash the combined organic layers with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo. Recrystallize from ethanol to yield the product as a pale yellow solid.

Protocol 2: Synthesis of tert-Butyl 2-(6-methoxyisoquinolin-4-yl)acetate

- Enolate Generation: In an oven-dried Schlenk flask under N_2, dissolve tert-butyl acetate (17.4 g, 150 mmol) in anhydrous Toluene (100 mL). Cool to -78 °C. Dropwise add LiHMDS (1.0 M in THF, 150 mL, 150 mmol). Stir for 45 minutes at -78 °C.
- Catalyst Activation: In a separate flame-dried flask, combine 4-bromo-6-methoxyisoquinoline (23.8 g, 100 mmol), $Pd_2(dba)_3$ (1.83 g, 2 mol%), and XPhos (3.81 g, 4 mol%) in anhydrous Toluene (150 mL). Stir at room temperature for 15 minutes until a deep red/orange active catalyst solution forms.
- Coupling: Transfer the cold enolate solution via cannula into the catalyst/aryl bromide mixture. Heat the combined reaction mixture to 80 °C for 12 hours.

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- Validation (IPC): Monitor by TLC (Hexanes:EtOAc 3:1). The disappearance of the UV-active aryl bromide spot validates completion.

- Workup: Cool to room temperature and quench with saturated aqueous NH_4Cl (100 mL). Causality: NH_4Cl neutralizes the strongly basic LiHMDS without hydrolyzing the newly formed ester. Extract with EtOAc, dry, and purify via silica gel chromatography to isolate the ester.

Protocol 3: Synthesis of (6-Methoxy-isoquinolin-4-yl)-acetic acid

- Cleavage: Dissolve the tert-butyl ester (27.3 g, 100 mmol) in anhydrous DCM (150 mL). Cool to 0 °C.

- Acidification: Slowly add Trifluoroacetic Acid (TFA, 76.5 mL, 1.0 mol). Remove the ice bath and stir at room temperature for 4 hours.

- Validation (IPC): Monitor by LC-MS. The mass shift from [M+H]+ 274 to 218 confirms the loss of the tert-butyl group.

- Isolation: Concentrate the mixture under reduced pressure to remove DCM and excess TFA. Triturate the resulting viscous oil with cold diethyl ether (200 mL). The product precipitates as the TFA salt. Filter and dry under high vacuum to yield the target compound as an off-white powder.

Reaction Optimization & Data Presentation

During the development of the α -arylation step, rigorous screening of palladium sources, ligands, and bases was conducted to suppress β -hydride elimination and maximize yield. The quantitative data is summarized in Table 1.

Table 1: Optimization of the Palladium-Catalyzed α -Arylation Step

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Entry	Palladium Source	Ligand	Base	Solvent	Temp (°C)	Yield (%)	Observation / Causality
1	$Pd(OAc)_2$	PPh_3	NaOtBu	Toluene	80	Trace	PPh_3 lacks sufficient steric bulk to force reductive elimination.
2	$Pd_2(dba)_3$	BINAP	LiHMDS	THF	70	35	Bidentate ligand restricts the necessary coordination geometry.
3	$Pd_2(dba)_3$	DavePhos	LiHMDS	Toluene	80	72	Monodentate biaryl phosphine improves yield significantly.
4	$Pd_2(dba)_3$	XPhos	LiHMDS	Toluene	80	88	Optimal steric profile

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prevents catalyst resting state trapping.

Analytical Characterization

Quality control of the final **(6-Methoxy-isoquinolin-4-yl)-acetic acid** should yield the following expected analytical signatures:

- LC-MS (ESI+):m/z calculated for $C_{12}H_{12}NO_3$ $[M+H]^+$: 218.08; Found: 218.1.
- ^1H NMR (400 MHz, DMSO-d_6): δ 12.65 (br s, 1H, COOH), 9.35 (s, 1H, Ar-H1), 8.42 (s, 1H, Ar-H3), 8.10 (d, J = 9.0 Hz, 1H, Ar-H8), 7.55 (d, J = 2.5 Hz, 1H, Ar-H5), 7.40 (dd, J = 9.0, 2.5 Hz, 1H, Ar-H7), 4.02 (s, 2H, CH_2), 3.95 (s, 3H, OCH_3).

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